

# Trimethylsilylmethyl Azide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Trimethylsilylmethyl azide

CAS No.: 87576-94-1

Cat. No.: B1267221

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties, synthesis, and reactivity of **Trimethylsilylmethyl azide** (TMSMA), a versatile and important reagent in organic synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical research.

## Core Physical Properties

**Trimethylsilylmethyl azide**, also known as (azidomethyl)trimethylsilane, is a colorless to pale yellow liquid.[1] It is a stable compound that can be stored in a refrigerator for more than six months.[2] Below is a summary of its key physical properties.

Property	Value	Source(s)
Molecular Formula	C4H11N3Si	[1]
Molecular Weight	129.24 g/mol	[1]
Boiling Point	92-95 °C	[3]
43 °C / 43 mmHg	[2]	
Density	0.87 g/cm <sup>3</sup>	[3]
Refractive Index	1.4300 to 1.4340	[3]
Flash Point	6 °C	[4]
Solubility	Soluble in organic solvents; insoluble in water.	[2]

## Spectral Data for Characterization

Accurate characterization of **Trimethylsilylmethyl azide** is crucial for its effective use in synthesis. The following are key spectral data points:

- <sup>1</sup>H NMR (CDCl<sub>3</sub>): δ = 0.12 (s, 9H), 2.75 (s, 2H)[2]
- Infrared (IR) ν<sub>max</sub>: 2100 cm<sup>-1</sup>[2]
- Mass Spectrometry (MS) m/z: 129, 73[2]

## Experimental Protocols

### Synthesis of Trimethylsilylmethyl Azide

A reliable method for the synthesis of **Trimethylsilylmethyl azide** has been reported, providing a high yield of the desired product.[1]

Materials:

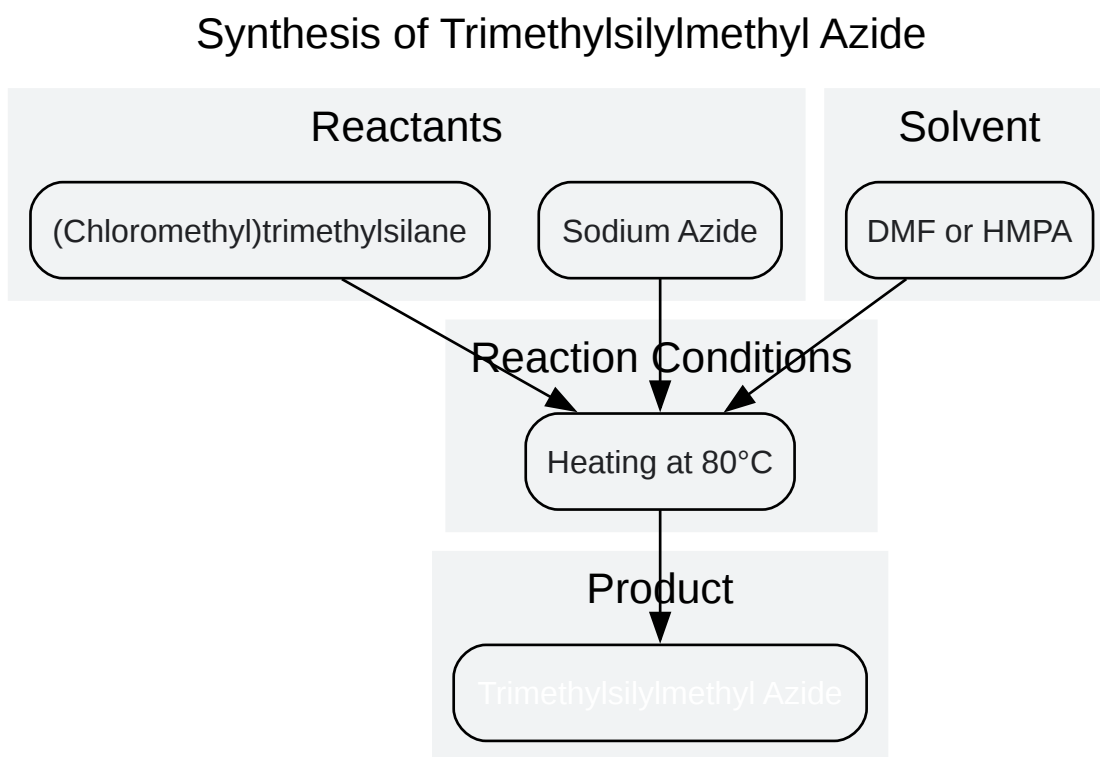
- (Chloromethyl)trimethylsilane
- Sodium azide (NaN<sub>3</sub>)

- Dimethylformamide (DMF) or Hexamethylphosphoramide (HMPA)

Procedure:

- A mixture of (chloromethyl)trimethylsilane and sodium azide is prepared in either dimethylformamide or hexamethylphosphoramide.
- The reaction mixture is heated at 80°C.
- The reaction progress is monitored until completion.
- Upon completion, the product, **Trimethylsilylmethyl azide**, is obtained in high yield.[1]

The following diagram illustrates the workflow for the synthesis of **Trimethylsilylmethyl azide**.



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Caption: Synthetic workflow for **Trimethylsilylmethyl azide**.

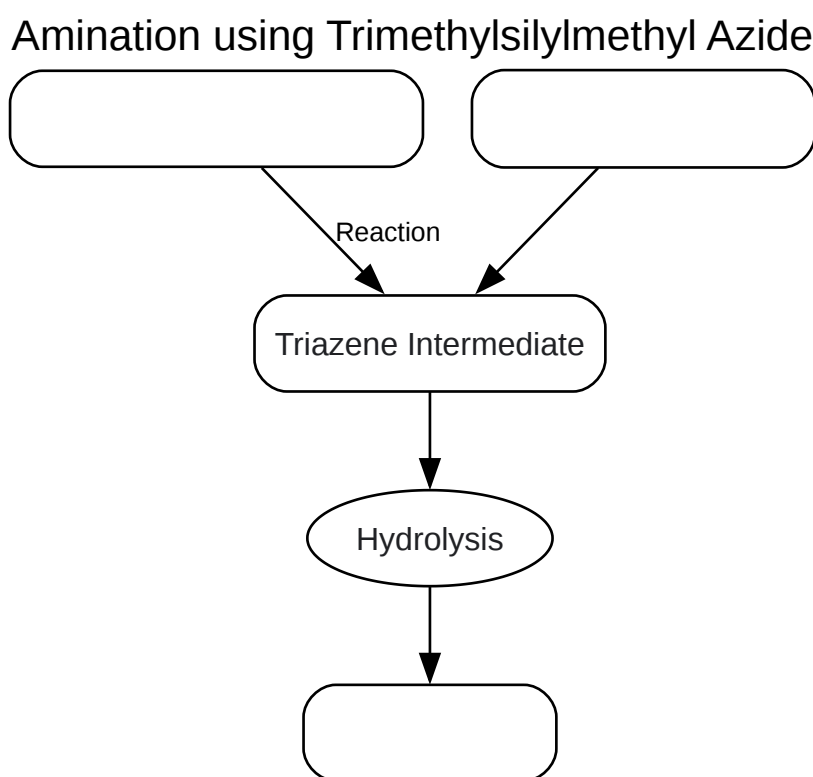
## Reactivity and Synthetic Applications

**Trimethylsilylmethyl azide** is a valuable reagent in a variety of organic transformations, primarily serving as a synthetic equivalent of methyl azide.[5]

## Amination of Organometallic Compounds

TMSMA is effectively used for the amination of aryl Grignard reagents and aryl-lithium compounds.[1] This reaction provides a convenient route to primary amines.

The general signaling pathway for this amination reaction is depicted below.



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Caption: Pathway for amination with **Trimethylsilylmethyl azide**.

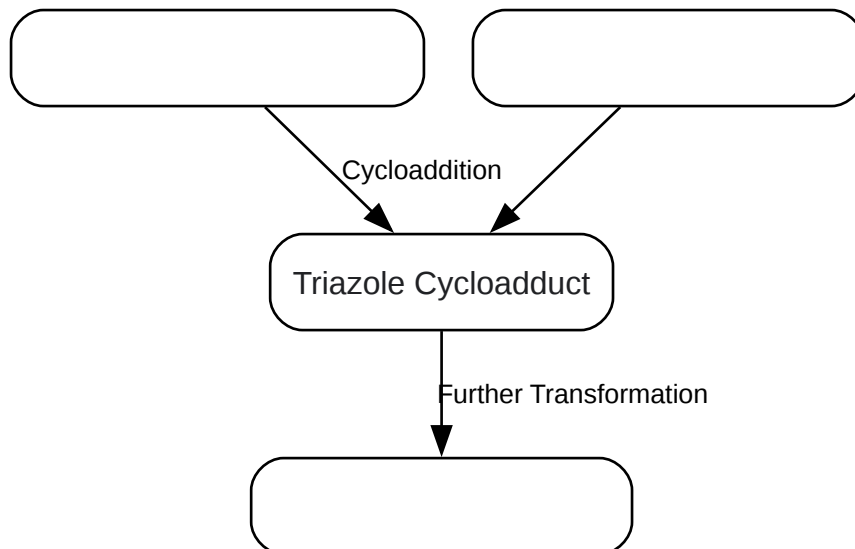
## [3+2] Cycloaddition Reactions

**Trimethylsilylmethyl azide** undergoes [3+2] cycloaddition reactions with acetylenic dipolarophiles. This reaction is a key step in the synthesis of various heterocyclic compounds.

[5]

The logical relationship in this cycloaddition reaction is shown in the following diagram.

### [3+2] Cycloaddition with Trimethylsilylmethyl Azide



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Caption: Cycloaddition reaction of **Trimethylsilylmethyl azide**.

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## References

- 1. CAS 87576-94-1: Trimethylsilylmethylazide; 95% [[cymitquimica.com](http://cymitquimica.com)]
- 2. TRIMETHYLSILYLMETHYL AZIDE | 87576-94-1 [[chemicalbook.com](http://chemicalbook.com)]
- 3. [hmdb.ca](http://hmdb.ca) [[hmdb.ca](http://hmdb.ca)]
- 4. 87576-94-1 Cas No. | Trimethylsilylmethyl azide | Apollo [[store.apolloscientific.co.uk](http://store.apolloscientific.co.uk)]
- 5. [spectrumchemical.com](http://spectrumchemical.com) [[spectrumchemical.com](http://spectrumchemical.com)]
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